

Application Note: Quantification of Pridinol Mesylate in Human Plasma using LC-MS/MS

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Abstract

This application note details a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **Pridinol mesylate** in human plasma. The straightforward protein precipitation-based sample preparation protocol and the high selectivity of MS/MS detection provide a reliable and high-throughput workflow for pharmacokinetic studies and drug monitoring research. Diphenidol hydrochloride is utilized as an internal standard to ensure accuracy and precision. The method demonstrates excellent linearity over the calibrated range with a lower limit of quantification of 0.0500 ng/mL.

Introduction

Pridinol mesylate is a centrally acting muscle relaxant used in the treatment of muscle spasms. Accurate quantification of Pridinol in biological matrices is crucial for pharmacokinetic and bioequivalence studies. This application note presents a complete protocol for the determination of **Pridinol mesylate** in human plasma using LC-MS/MS, a technique renowned for its high sensitivity and selectivity. The method described herein is suitable for researchers, scientists, and drug development professionals requiring a reliable analytical procedure for Pridinol quantification.

Experimental



Materials and Reagents

- Pridinol mesylate reference standard
- Diphenidol hydrochloride (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (K2EDTA)

Sample Preparation

A simple and efficient protein precipitation method was employed for the extraction of Pridinol and the internal standard from human plasma.

Protocol:

- Thaw plasma samples and vortex to ensure homogeneity.
- To 100 μL of plasma in a microcentrifuge tube, add 200 μL of acetonitrile containing the internal standard, Diphenidol hydrochloride.
- Vortex the mixture vigorously for 1 minute to precipitate proteins.
- Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

Liquid Chromatography

Chromatographic separation was achieved using a C18 reversed-phase column.

LC Conditions:



Parameter	Value
Column	C18, 2.1 x 50 mm, 3.5 μm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 μL
Gradient	10% B to 90% B in 3 min, hold for 1 min, reequilibrate for 2 min

Mass Spectrometry

Detection and quantification were performed using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization.

MS/MS Parameters:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Pridinol	296.2	98.1
Diphenidol (IS)	310.2	128.9

Results and Discussion

The developed LC-MS/MS method demonstrated excellent performance for the quantification of **Pridinol mesylate** in human plasma.

Method Validation

The method was validated for linearity, sensitivity, precision, and accuracy.[1]

Quantitative Data Summary:



Parameter	Result
Lower Limit of Quantification (LLOQ)	0.0500 ng/mL
Upper Limit of Quantification (ULOQ)	50.0 ng/mL
Linearity (r²)	> 0.99
Intra-day Precision (CV%)	≤ 4.5%
Inter-day Precision (CV%)	≤ 4.5%
Accuracy (RE%)	Within ± 6.6%

Experimental Workflow and Protocols

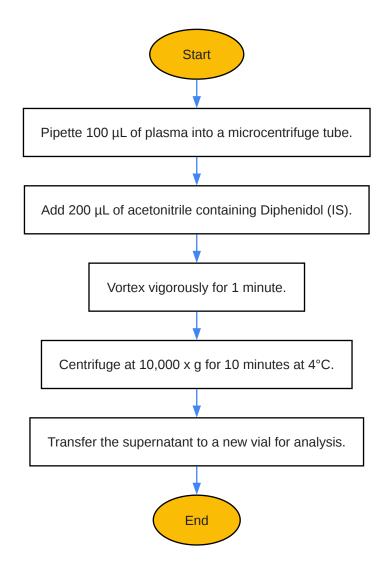
The following diagrams illustrate the key workflows and protocols described in this application note.



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Caption: Overall experimental workflow for **Pridinol mesylate** quantification.





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Caption: Detailed sample preparation protocol.

Conclusion

The LC-MS/MS method described in this application note provides a reliable, sensitive, and high-throughput solution for the quantification of **Pridinol mesylate** in human plasma. The simple protein precipitation protocol and the specificity of the MRM detection make this method well-suited for pharmacokinetic studies and routine drug monitoring in a research setting.

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References

- 1. Pridinol | C20H25NO | CID 4904 PubChem [pubchem.ncbi.nlm.nih.gov]
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